

The Modulatory Role of CPN-219 on Prolactin Secretion: A Technical Overview

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Compound of Interest

Compound Name: CPN-219

Cat. No.: B12372991

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This technical guide provides an in-depth analysis of **CPN-219**, a selective Neuromedin U Receptor 2 (NMUR2) agonist, and its influence on prolactin (PRL) secretion. This document is intended for researchers, scientists, and professionals in the field of drug development, offering a comprehensive summary of quantitative data, detailed experimental methodologies, and a visual representation of the underlying signaling pathways.

Core Findings: CPN-219 Suppresses Stress-Induced Hyperprolactinemia

Recent studies have demonstrated that the intranasal administration of **CPN-219** can significantly mitigate the rise in plasma prolactin levels induced by stress.^[1] As a selective agonist for NMUR2, which is expressed in the hypothalamic tuberoinfundibular dopaminergic (TIDA) neurons, **CPN-219** is believed to exert its effect by modulating the dopaminergic system.^[1] Dopamine is the primary physiological inhibitor of prolactin secretion from the anterior pituitary gland. The EC₅₀ value for **CPN-219** in activating NMUR2 has been determined to be 2.2 nM.

Quantitative Data Summary

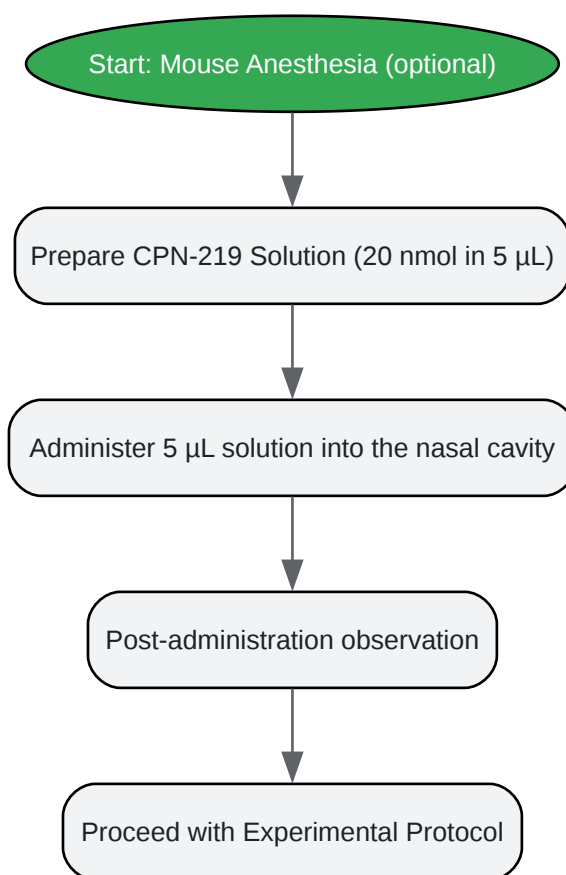
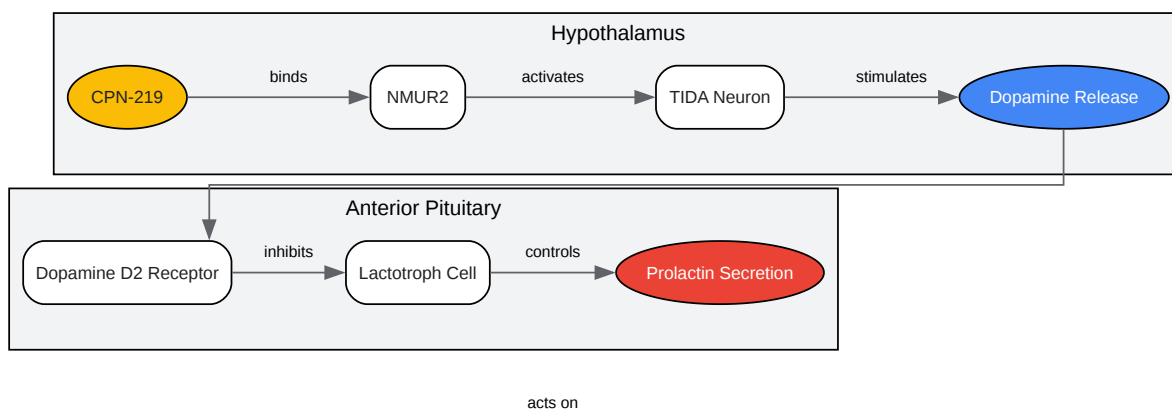
The following table summarizes the key quantitative findings from a pivotal study investigating the effects of intranasal **CPN-219** on plasma prolactin concentrations in mice subjected to restraint stress.

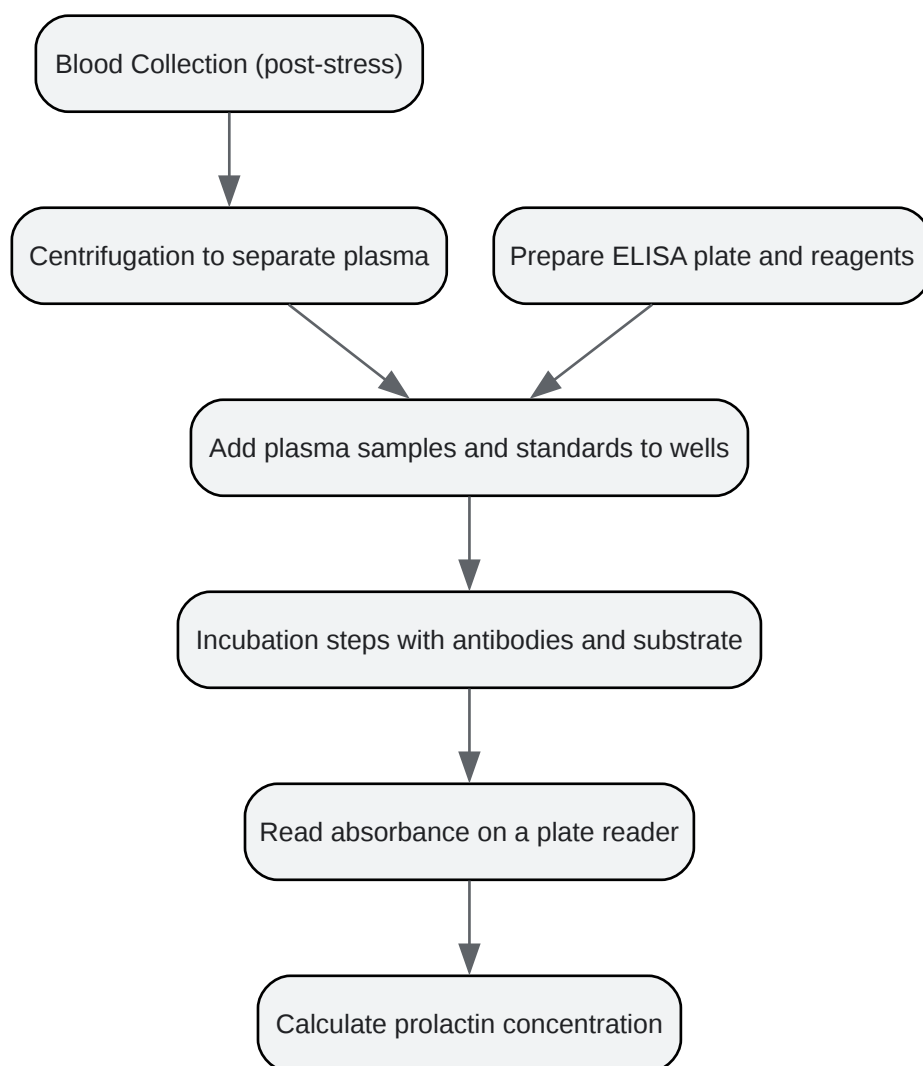
| Treatment Group | Condition | Plasma Prolactin Concentration (ng/mL) |
|-------------------|------------|--|
| Vehicle | Unstressed | 0.45 ± 0.14 |
| Vehicle | Stressed | 2.04 ± 0.95 |
| CPN-219 (20 nmol) | Stressed | 0.49 ± 0.92 |

Data presented as mean ± standard deviation.

Signaling Pathways and Mechanism of Action

CPN-219, by activating NMUR2 on TIDA neurons within the hypothalamus, is hypothesized to increase the synthesis and release of dopamine into the hypophyseal portal system. This dopamine then acts on D2 receptors located on the lactotroph cells of the anterior pituitary. The activation of these G-protein coupled receptors inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. This reduction in cAMP ultimately results in the suppression of prolactin gene transcription and secretion. NMUR2 itself is known to couple to both Gq and Gi/o G-proteins, suggesting a complex intracellular signaling cascade upon agonist binding.





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References

- 1. Suppressive Effects of Neuromedin U Receptor 2-Selective Peptide Agonists on Appetite and Prolactin Secretion in Mice - PMC [pmc.ncbi.nlm.nih.gov]
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